

# Toxicological Profile of Chloramben on Non-Target Aquatic Organisms: A Technical Review

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## Compound of Interest

Compound Name: *Chloramben-diolamine*

Cat. No.: *B15191223*

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## Introduction

Chloramben, a selective, pre-emergence herbicide, has been utilized in agriculture to control annual grasses and broadleaf weeds. Its active ingredient, 3-amino-2,5-dichlorobenzoic acid, and its various salt formulations, such as **Chloramben-diolamine**, may enter aquatic ecosystems through runoff and leaching, raising concerns about its potential impact on non-target aquatic organisms. This technical guide provides a comprehensive overview of the toxicological effects of Chloramben on these organisms, presenting available quantitative data, outlining general experimental protocols, and illustrating its presumed mode of action. It is important to note that while the focus is on **Chloramben-diolamine**, the available ecotoxicological data primarily pertains to the parent compound, Chloramben.

## Quantitative Ecotoxicity Data

The acute and chronic toxicity of Chloramben to a range of non-target aquatic organisms has been evaluated. The following tables summarize the key toxicity endpoints, such as the median lethal concentration (LC50) and the median effective concentration (EC50), derived from studies on fish, aquatic invertebrates, and algae.

Table 1: Acute Toxicity of Chloramben to Freshwater Fish

Species	Exposure Duration	Endpoint	Concentration (mg/L)
Freshwater Fish (species not specified)	96 hours	LC50	2.9

Table 2: Acute Toxicity of Chloramben to Aquatic Invertebrates

Species	Exposure Duration	Endpoint	Concentration (mg/L)
Daphnia magna	48 hours	EC50 (Immobilisation)	6.7

Table 3: Toxicity of Chloramben to Aquatic Plants (Algae)

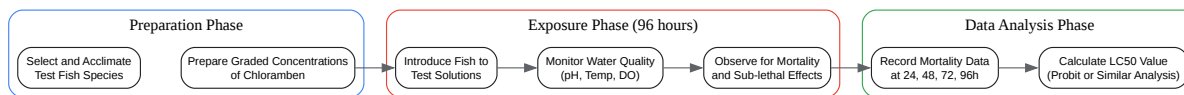
Species	Exposure Duration	Endpoint	Concentration (mg/L)
Selenastrum capricornutum	72 hours	EC50 (Growth Rate)	11
Selenastrum capricornutum	72 hours	EC50 (Biomass)	5.2

## Experimental Protocols

While the specific details of the studies from which the above data were extracted are not publicly available, standard ecotoxicological testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA), are typically followed. The methodologies for the key experiments are outlined below.

### Fish Acute Toxicity Test (Based on OECD Guideline 203)

A standardized acute toxicity test in fish involves exposing a selected species, such as rainbow trout (*Oncorhynchus mykiss*) or zebrafish (*Danio rerio*), to a range of concentrations of the test substance in water for a 96-hour period.

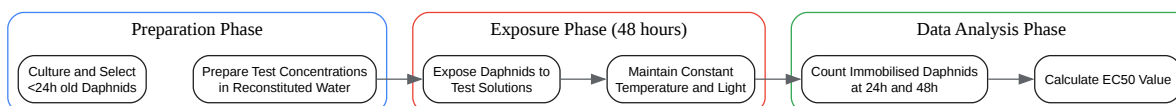


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Fig. 1: Generalized workflow for a fish acute toxicity test.

## Daphnia magna Acute Immobilisation Test (Based on OECD Guideline 202)

This test assesses the acute toxicity of a substance to the freshwater invertebrate *Daphnia magna*. The endpoint is the concentration at which 50% of the daphnids are unable to swim after a 48-hour exposure period.

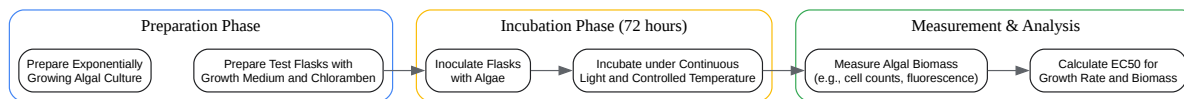


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Fig. 2: Workflow for a *Daphnia magna* acute immobilisation test.

## Algal Growth Inhibition Test (Based on OECD Guideline 201)

This study evaluates the effects of a substance on the growth of a freshwater green alga, such as *Selenastrum capricornutum*. The test measures the reduction in algal growth over a 72-hour period.

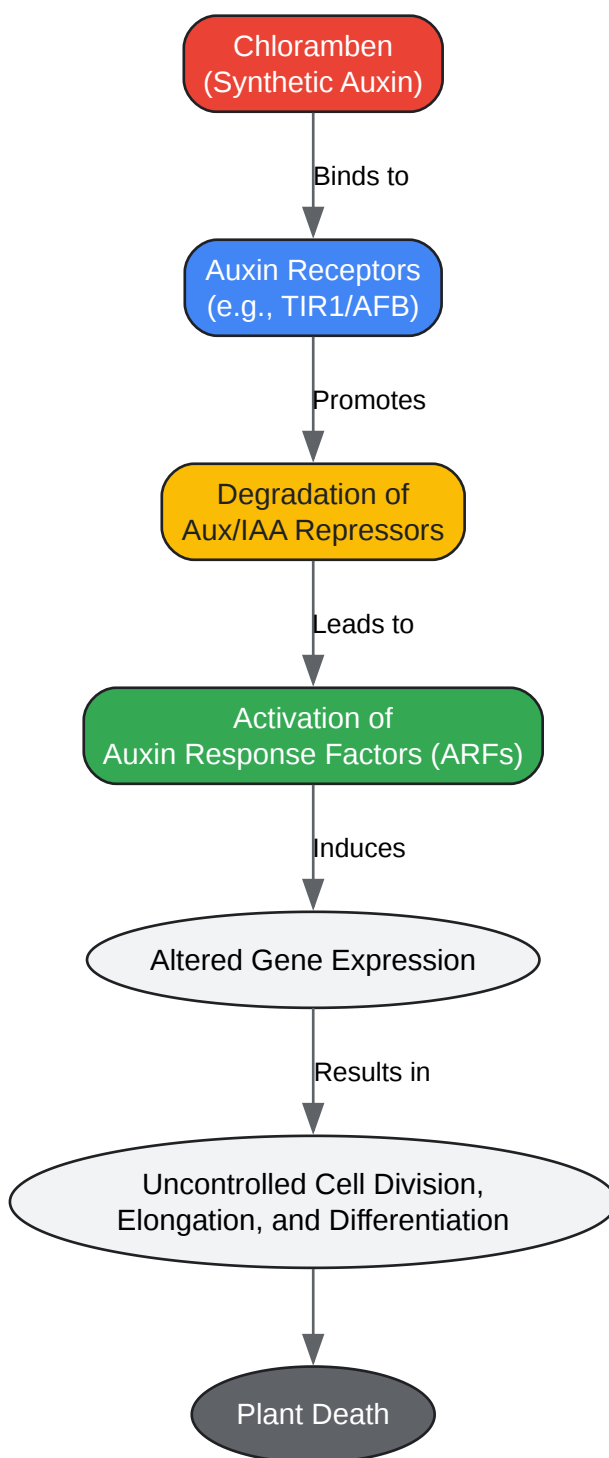


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Fig. 3: General workflow for an algal growth inhibition test.

## Mode of Action and Signaling Pathways

Chloramben is classified as a synthetic auxin herbicide.<sup>[1]</sup> In target plants, it mimics the natural plant hormone auxin, leading to uncontrolled and disorganized growth, which ultimately results in plant death. While the specific molecular targets in non-target aquatic organisms are not well-elucidated, it is presumed that at high concentrations, Chloramben may interfere with hormonal signaling pathways that share similarities with those in plants, or exert its toxic effects through other, non-specific mechanisms. The following diagram illustrates a generalized signaling pathway for auxin-like herbicides in susceptible plants, which may provide a conceptual framework for understanding its potential effects in aquatic flora.



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Fig. 4: Conceptual signaling pathway of Chloramben in susceptible plants.

## Conclusion

The available data indicates that Chloramben exhibits moderate acute toxicity to fish, aquatic invertebrates, and algae. However, a significant data gap exists for the specific toxicological profile of **Chloramben-diolamine**. Furthermore, detailed experimental protocols from the primary literature are not readily accessible, and the precise molecular mechanisms of toxicity in non-target aquatic organisms remain an area for further investigation. For a comprehensive environmental risk assessment, further research focusing on the diolamine salt, chronic exposure scenarios, and the elucidation of specific signaling pathways in representative aquatic species is warranted. Researchers and drug development professionals should consider these data gaps when evaluating the environmental safety profile of related compounds.

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## References

- 1. Chloramben (Ref: ACP M-629) [item.herts.ac.uk]
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